# commercial availability of ethyl 4-bromocyclohexanecarboxylate

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Ethyl 4-bromocyclohexanecarboxylate* |
| *CAS No.:* | *190717-38-5* |
| *Cat. No.:* | *B3112599* |

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An In-depth Technical Guide to the Commercial Availability of **Ethyl 4-Bromocyclohexanecarboxylate** for Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **ethyl 4-bromocyclohexanecarboxylate**, a key building block for researchers in organic synthesis and medicinal chemistry. The guide elucidates its commercial availability, provides detailed synthetic protocols for its preparation when direct sourcing is not feasible, and explores its applications in the development of novel therapeutics. Particular emphasis is placed on distinguishing it from its commercially prevalent unsaturated analog, ethyl 4-bromocyclohex-3-ene-1-carboxylate, to ensure precise procurement and application.

## Compound Identification and Distinctions

A critical first step for any researcher is the unambiguous identification of the chemical entity of interest. In the case of **ethyl 4-bromocyclohexanecarboxylate**, there is a common point of

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confusion with a structurally similar, yet distinct, compound.

- Target Compound: **Ethyl 4-bromocyclohexanecarboxylate** is a saturated cyclohexane derivative.
  - CAS Number: 190717-38-5[1]
  - Molecular Formula: $C_9H_{15}BrO_2$[1]
  - Structure: A six-membered saturated carbon ring with an ethyl ester and a bromine atom attached to the first and fourth carbon atoms, respectively.
- Commonly Confused Analog: Ethyl 4-bromocyclohex-3-ene-1-carboxylate is an unsaturated analog containing a double bond within the cyclohexane ring.
  - CAS Number: 1365272-96-3
  - Molecular Formula: $C_9H_{13}BrO_2$
  - Structure: A six-membered carbon ring with a double bond between the third and fourth carbons, an ethyl ester at position one, and a bromine atom at position four.

This guide will focus primarily on the saturated target compound, **ethyl 4-bromocyclohexanecarboxylate**.

# Commercial Availability and Procurement

While its unsaturated analog is more widely listed by major chemical suppliers, **ethyl 4-bromocyclohexanecarboxylate** (CAS 190717-38-5) is commercially available, typically from specialized chemical synthesis companies.

Table 1: Commercial Supplier Information for **Ethyl 4-Bromocyclohexanecarboxylate**

| Supplier | CAS Number | Purity | Available Quantities |
|---|---|---|---|
| Amadis Chemical | 190717-38-5 | 97% | 5g, Bulk Inquiry Available[2] |

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It is advisable to contact suppliers directly to confirm current stock levels, pricing, and detailed specifications.

## Physicochemical and Safety Data

A thorough understanding of a compound's properties and handling requirements is paramount for laboratory safety and experimental success.

Table 2: Computed Physicochemical Properties of **Ethyl 4-Bromocyclohexanecarboxylate**

| Property | Value | Source |
|---|---|---|
| Molecular Weight | 235.12 g/mol | PubChem[1] |
| Molecular Formula | $C_9H_{15}BrO_2$ | PubChem[1] |
| XLogP3 | 2.5 | PubChem[1] |
| Topological Polar Surface Area | 26.3 Å² | PubChem[1] |
| IUPAC Name | ethyl 4-bromocyclohexane-1-carboxylate | PubChem[1] |

Safety and Handling:

While a specific safety data sheet (SDS) for **ethyl 4-bromocyclohexanecarboxylate** is not widely available, data from analogous brominated esters suggest the following precautions:

- Hazards: May cause skin, eye, and respiratory irritation.[3]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye, and face protection.[4]
- Handling: Use in a well-ventilated area or outdoors. Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4]
- Storage: Store in a tightly closed container in a dry, well-ventilated place.[4]

## Synthesis Protocols

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Given the specialized nature of this compound, in-house synthesis may be a viable option for many research groups. A common and effective method is the esterification of the corresponding carboxylic acid.

## Fischer Esterification of 4-Bromocyclohexanecarboxylic Acid

This classic method involves reacting the carboxylic acid with an excess of ethanol in the presence of a strong acid catalyst.[5][6]

Experimental Protocol:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 4-bromocyclohexanecarboxylic acid (1 equivalent).
- Reagent Addition: Add an excess of absolute ethanol (which also acts as the solvent) and a catalytic amount of concentrated sulfuric acid (e.g., 2-3 drops).
- Reaction Conditions: Heat the mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Neutralize the excess acid with a saturated sodium bicarbonate solution.
- Extraction: Extract the product with a suitable organic solvent, such as diethyl ether.
- Purification: Wash the organic layer with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure. The crude product can be further purified by column chromatography.

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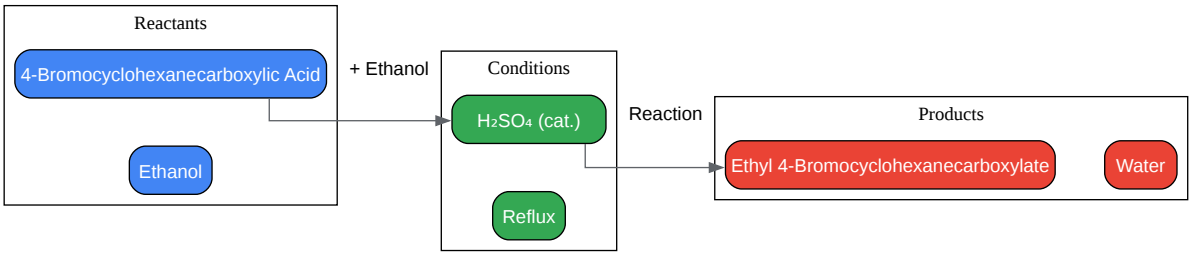


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Caption: Fischer Esterification Workflow.

# Applications in Research and Drug Development

**Ethyl 4-bromocyclohexanecarboxylate** is a valuable building block due to the presence of two key functional groups: the versatile bromine atom and the modifiable ester group.

- Versatile Precursor: The bromine atom can be readily displaced through nucleophilic substitution reactions or participate in palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck) to introduce a wide range of molecular complexity.[7]

- Scaffold for Bioactive Molecules: The cyclohexane ring is a common structural motif in many biologically active compounds.[7] This makes **ethyl 4-bromocyclohexanecarboxylate** an attractive starting material for synthesizing novel therapeutic agents.

- Medicinal Chemistry Applications: Bromine-containing compounds have shown potential in the development of antimicrobial, antiviral, and anticancer drugs.[8] The ability to functionalize the cyclohexane ring via the bromine atom allows for the exploration of new chemical space in drug discovery programs. For instance, related compounds like 4-bromocyclohexanone are key intermediates in the synthesis of potential anticancer and anti-inflammatory agents.[7]

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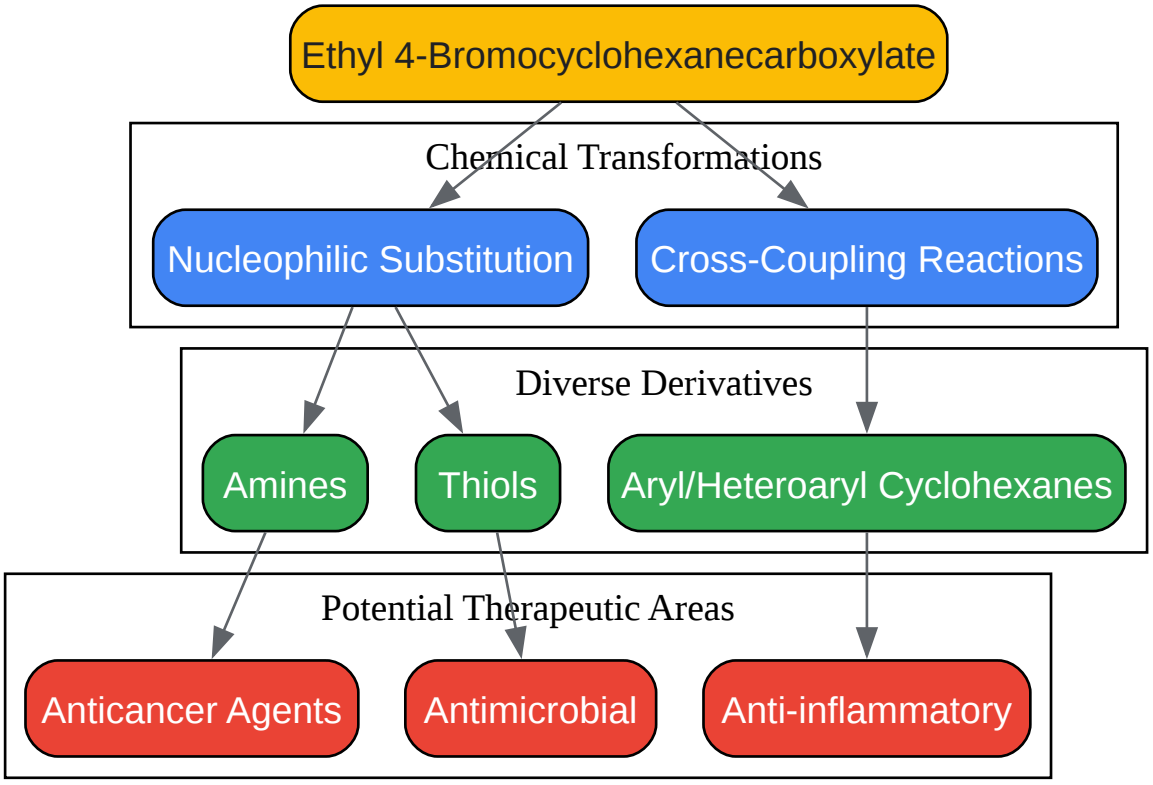


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